

Physical properties of 2,5-Dihydrofuran (boiling point, density, solubility)

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A Technical Guide to the Physical Properties of 2,5-Dihydrofuran

For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the core physical properties of **2,5-Dihydrofuran** (CAS No: 1708-29-8), a heterocyclic organic compound. The data and methodologies presented are intended to support research and development activities where this compound is utilized.

Core Physical Characteristics

2,5-Dihydrofuran is a colorless to pale yellow, volatile liquid at room temperature.[1][2] It possesses a faint, ether-like odor.[3] Its utility as a solvent and an intermediate in organic synthesis necessitates a clear understanding of its physical parameters.[2][3]

Quantitative Physical Data

The key physical properties of **2,5-Dihydrofuran** are summarized in the table below. These values represent standard measurements and may vary slightly depending on experimental conditions.



Physical Property	Value	Conditions	Source(s)
Boiling Point	66-67.5 °C	Standard atmospheric pressure	[1][3][4][5][6]
Density	0.927 g/mL	at 25 °C	[4][5]
0.9461 g/cm ³	Standard state (25 °C, 100 kPa)	[1]	
Molar Mass	70.09 g/mol	[1][4]	-
Melting Point	-86 °C	[1]	_
Refractive Index	1.431 - 1.433	at 20 °C	[4][6]

Solubility Profile

The solubility of **2,5-Dihydrofuran** is a critical factor in its application.

- Organic Solvents: It is readily soluble in many common organic solvents. Sources indicate it is easily soluble in chloroform, alcohol-based solvents, and ethyl acetate.[2][5] It is also soluble in non-polar solvents such as hexane and diethyl ether.[3]
- Aqueous Solubility: There are conflicting reports regarding its solubility in water. Some sources describe it as soluble to a certain extent, capable of hydrogen bonding due to its oxygen atom, while others state it is immiscible.[3][6] This suggests that 2,5-Dihydrofuran is likely sparingly soluble in water, with its solubility being limited, particularly at higher concentrations where it may form a separate phase.[3] The solubility is also influenced by temperature, typically increasing as temperature rises.[3]

Methodologies for Property Determination

While the provided sources do not detail specific experimental protocols for the cited values, the determination of these physical properties follows standard laboratory procedures:

• Boiling Point Determination: The boiling point is typically determined via distillation at atmospheric pressure. The temperature at which the liquid and vapor phases are in

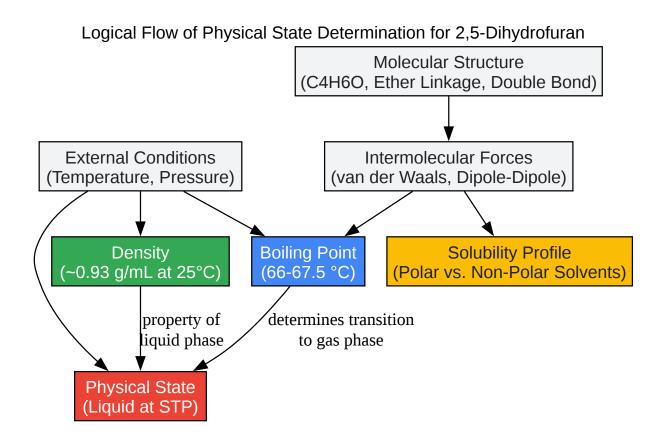


equilibrium is recorded as the boiling point. For more precise measurements, an ebulliometer can be used.

- Density Measurement: Density is commonly measured using a pycnometer or a hydrometer at a specified temperature, often 25 °C. The mass of a known volume of the liquid is determined and used to calculate the density.
- Solubility Assessment: Solubility is generally determined by miscibility tests. A specified
 amount of 2,5-Dihydrofuran is added to a known volume of a solvent (e.g., water, ethanol).
 The mixture is agitated, and the solution is visually inspected for homogeneity or phase
 separation. Quantitative solubility can be determined by analyzing the concentration of the
 saturated solution using techniques like gas chromatography (GC).

Logical Relationships of Physical Properties

The physical state and behavior of **2,5-Dihydrofuran** are governed by the interplay of its molecular structure and external conditions. The following diagram illustrates this relationship.





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Caption: Relationship between molecular properties and physical state.

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